

The Structural Elucidation of Hadacidin and Its Analogues: A Technical Guide

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Compound of Interest		
Compound Name:	Hadacidin	
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Abstract

Hadacidin (N-formyl-N-hydroxyglycine) is the simplest known naturally occurring hydroxamic acid, first isolated from the fungus Penicillium aurantioviolaceum.[1] Possessing notable anticancer properties, its mechanism of action involves the inhibition of adenylosuccinate synthetase, a crucial enzyme in the de novo purine biosynthesis pathway.[2][3] As a structural analogue of L-aspartate, **hadacidin** has served as a foundational molecule for the development of numerous analogues aimed at probing and enhancing this inhibitory activity. This guide provides an in-depth overview of the structural elucidation of **hadacidin**, its biosynthetic pathway, the analysis of its analogues, and the experimental methodologies integral to this research.

Structural Characterization of Hadacidin

The definitive structure of **hadacidin** was established as N-formyl-N-hydroxyglycine through a combination of classical chemical analysis and modern spectroscopic techniques.

Chemical Properties:

Molecular Formula: C₃H₅NO₄[1]

Molar Mass: 119.076 g·mol⁻¹[1]



• IUPAC Name: N-Formyl-N-hydroxyglycine[1]

The key functional groups—a carboxylic acid, a formyl group, and a hydroxylamino moiety—were identified through various chemical degradation and derivatization experiments in early studies. Modern spectroscopic methods provide unambiguous confirmation of this structure.

Spectroscopic Methods for Structural Elucidation

The primary techniques for the structural determination of organic molecules like **hadacidin** and its analogues are Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and X-ray Crystallography.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are fundamental for mapping the carbon-hydrogen framework of the molecule. For hadacidin, ¹H NMR would reveal signals corresponding to the methylene (-CH₂-), formyl (-CHO), and hydroxyl (-OH) protons, with their chemical shifts and coupling patterns confirming their connectivity. ¹³C NMR would similarly show distinct signals for the carboxyl, carbonyl (formyl), and methylene carbons.
- Mass Spectrometry (MS): MS provides the precise molecular weight and fragmentation patterns. High-resolution mass spectrometry (HRMS) can confirm the elemental composition (C₃H₅NO₄), while tandem MS (MS/MS) experiments would show characteristic fragmentation, such as the loss of water, carbon monoxide, or the carboxyl group, further corroborating the proposed structure.
- X-ray Crystallography: This technique provides the definitive three-dimensional atomic arrangement of a molecule in its crystalline state.[4][5] By analyzing the diffraction pattern of X-rays passed through a **hadacidin** crystal, researchers can determine precise bond lengths, bond angles, and the overall conformation of the molecule. This method has been used to confirm the structures of various **hadacidin** analogues.[6]

Biosynthesis of Hadacidin

The biosynthesis of **hadacidin** in Penicillium species has been shown to originate from simple amino acid precursors. Isotopic labeling experiments have been crucial in elucidating this pathway.





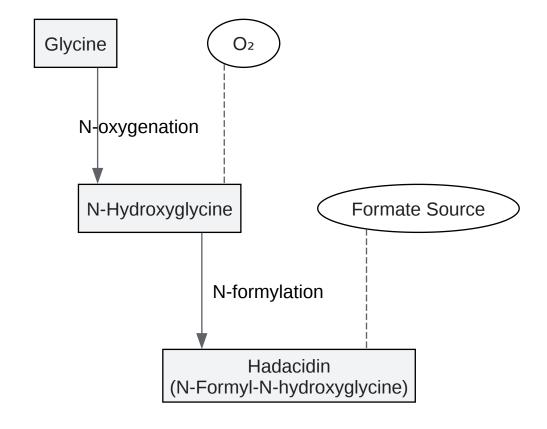


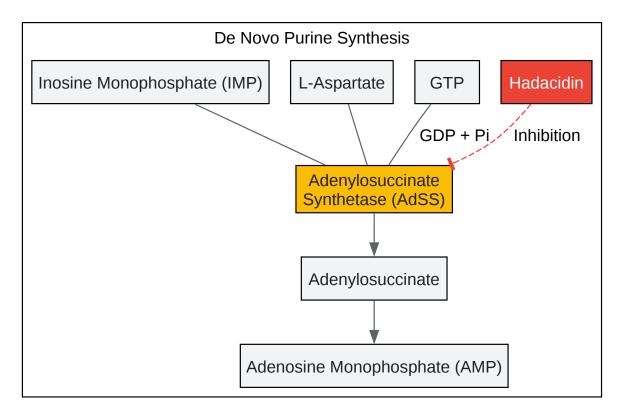
Key findings include:

- Glycine serves as the backbone of the hadacidin molecule.[1]
- The formyl group is derived from formate, the 3-carbon of serine, or the 2-carbon of glycine. [1]
- The hydroxylamino oxygen atom is incorporated from molecular oxygen (O2), not from water. [1]

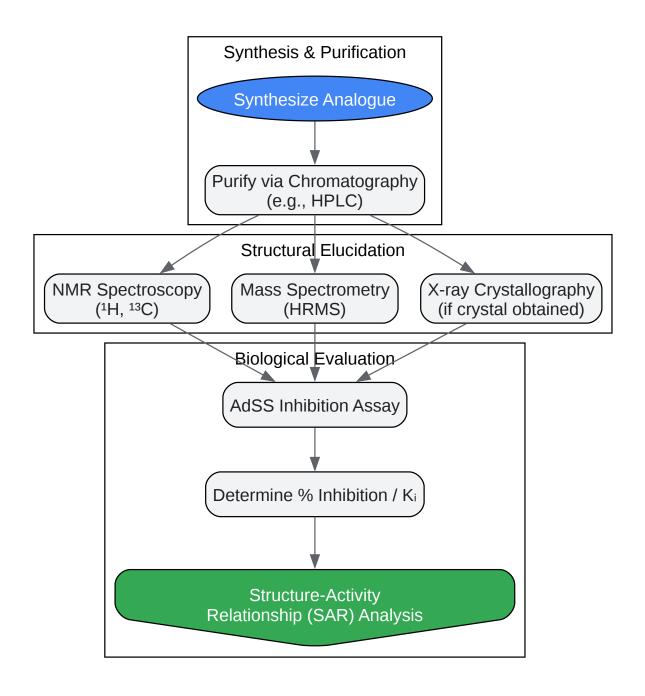
The proposed biosynthetic pathway begins with the N-oxygenation of glycine to form N-hydroxyglycine, which is subsequently N-formylated to yield **hadacidin**.[1]











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